

# 2-Cyano-4'-methylbiphenyl safety data sheet (SDS) and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyano-4'-methylbiphenyl

Cat. No.: B041195

[Get Quote](#)

## Technical Guide: Safety and Handling of 2-Cyano-4'-methylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Cyano-4'-methylbiphenyl** (CAS No. 114772-53-1). The information is compiled from various Safety Data Sheets (SDS) and supported by references to standardized experimental protocols.

## Chemical Identification

Identifier	Value
Chemical Name	2-Cyano-4'-methylbiphenyl
Synonyms	4'-Methylbiphenyl-2-carbonitrile, OTBN, 4'-Methyl-2-cyanobiphenyl
CAS Number	114772-53-1
Molecular Formula	C <sub>14</sub> H <sub>11</sub> N
Molecular Weight	193.25 g/mol <a href="#">[1]</a>
Structure	2-(p-tolyl)benzonitrile

## Hazard Identification and Classification

**2-Cyano-4'-methylbiphenyl** is classified as hazardous. The GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[5]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[5]

Signal Word: Danger[5]

## Toxicological Data

The following table summarizes the available quantitative toxicological data.

Endpoint	Species	Route	Value	Reference
LD <sub>50</sub>	Rat (male/female)	Oral	1421 mg/kg bw	[4]
LD <sub>50</sub>	Rat (male/female)	Dermal	> 2000 mg/kg bw	[4]
LC <sub>50</sub>	Fish (Danio rerio)	-	ca. 42% of the concentration in use (96 h)	
EC <sub>50</sub>	Daphnia magna	-	2.2 mg/L (48 h)	
EC <sub>50</sub>	Algae (Pseudokirchneri ella subcapitata)	-	2.01 mg/L (72 h)	

## Physical and Chemical Properties

Property	Value
Appearance	White to off-white crystalline powder[2]
Odor	No information available
Melting Point	49 - 53 °C[2]
Boiling Point	320 °C[2]
Flash Point	138.3 °C
Density	1.04 g/cm <sup>3</sup>
Water Solubility	Insoluble[2]

## Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[5]

- Do not breathe dust.
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.<sup>[4]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[4]</sup>
- Wear appropriate personal protective equipment (PPE).<sup>[4]</sup>

#### Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.
- Incompatible materials include strong oxidizing agents and acids.<sup>[5]</sup>

## Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if dust is generated.

## Experimental Protocols

While specific experimental reports for **2-Cyano-4'-methylbiphenyl** are not publicly available, the determination of its toxicological and physical properties typically follows standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (LD<sub>50</sub>): The "Harmful if swallowed" classification and the reported LD<sub>50</sub> value are likely determined using one of the following OECD guidelines:

- OECD Test Guideline 401 (Acute Oral Toxicity): This traditional method involves administering the substance to groups of animals at various dose levels to determine the dose that causes mortality in 50% of the animals.[\[6\]](#)
- OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure): This method uses a stepwise procedure with a small number of animals to identify a dose that produces clear signs of toxicity without causing mortality.[\[7\]](#)
- OECD Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method): This sequential testing method uses a minimal number of animals to classify a substance into a toxicity category based on the observation of mortality at specific dose levels.[\[8\]](#)
- OECD Test Guideline 425 (Acute Oral Toxicity - Up-and-Down Procedure): This method involves dosing animals one at a time, with the dose for each subsequent animal being adjusted up or down depending on the outcome for the previous animal.

Skin Irritation: The "Causes skin irritation" classification is typically based on in vivo or in vitro testing.

- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This in vivo test involves applying the substance to the shaved skin of an animal (typically a rabbit) and observing for signs of erythema (redness) and edema (swelling) over a period of time.[\[9\]](#)
- OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method): This in vitro method uses a reconstructed human epidermis model to assess the potential of a chemical to cause skin irritation by measuring cell viability after exposure.[\[10\]](#)

Aquatic Toxicity: The environmental hazard classifications are based on data from aquatic toxicity tests.

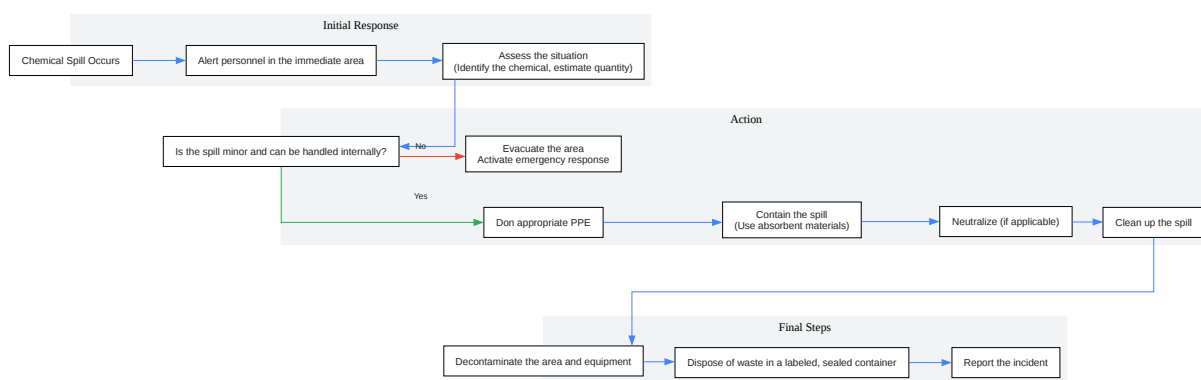
- OECD Test Guideline 203 (Fish, Acute Toxicity Test): This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC<sub>50</sub>) over a 96-hour exposure period.

#### Physical Properties:

- **Melting Point:** Determined by packing the substance into a capillary tube and heating it in a melting point apparatus. The temperature range from the first sign of melting to complete liquefaction is recorded.[\[11\]](#)[\[12\]](#)
- **Boiling Point:** Can be determined by distillation or by using a Thiele tube. The temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point.[\[13\]](#)[\[14\]](#)
- **Water Solubility:** Typically determined by adding an excess of the solid to water, agitating the mixture until equilibrium is reached, and then measuring the concentration of the dissolved substance in the water.[\[15\]](#)[\[16\]](#)

## Logical Workflow Diagram

The following diagram illustrates a general workflow for handling a chemical spill, a critical aspect of laboratory safety.



[Click to download full resolution via product page](#)

*Figure 1: General workflow for handling a chemical spill.*

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Cyano-4'-methylbiphenyl | C<sub>14</sub>H<sub>11</sub>N | CID 145512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Cyano-4'-methylbiphenyl or OTBN Manufacturers, with SDS [mubychem.com]
- 3. capotchem.com [capotchem.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. xn--krinfo-wxa.hu [xn--krinfo-wxa.hu]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. oecd.org [oecd.org]
- 10. iivs.org [iivs.org]
- 11. chem.ucalgary.ca [chem.ucalgary.ca]
- 12. byjus.com [byjus.com]
- 13. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 14. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 15. researchgate.net [researchgate.net]
- 16. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- To cite this document: BenchChem. [2-Cyano-4'-methylbiphenyl safety data sheet (SDS) and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041195#2-cyano-4-methylbiphenyl-safety-data-sheet-sds-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)